

Comparative Guide to Genes in Trans-Feruloyl-CoA Biosynthesis: A Cross-Species Analysis

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Compound of Interest

Compound Name: *trans-Feruloyl-CoA*

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Introduction

Trans-feruloyl-CoA is a critical activated intermediate in the biosynthesis of numerous plant secondary metabolites, most notably monolignols, the building blocks of lignin.[1][2] The formation of this thioester from ferulic acid is a key control point that channels carbon from the general phenylpropanoid pathway into various downstream branches. The enzyme responsible for this conversion is 4-coumarate:CoA ligase (4CL) or, more specifically, feruloyl-CoA synthetase (FCS), which belongs to the family of acid-thiol ligases (EC 6.2.1.34).[3][4] These enzymes catalyze the ATP-dependent ligation of a coenzyme A (CoA) molecule to a carboxyl group.[5] Given the central role of lignin in biomass recalcitrance and the importance of ferulate derivatives in pharmaceuticals and flavorings, understanding the diversity and performance of these enzymes across different species is of significant interest for metabolic engineering and synthetic biology applications.[6][7][8] This guide provides a comparative analysis of genes encoding these enzymes, supported by quantitative data and detailed experimental protocols.

Quantitative Data Presentation: A Comparative Look at Enzyme Performance

The kinetic properties of feruloyl-CoA synthetase (FCS) and related 4-coumarate:CoA ligases (4CLs) have been characterized in various organisms, revealing significant diversity in substrate affinity, catalytic efficiency, and optimal reaction conditions. Below is a summary of these parameters from prokaryotic and eukaryotic species.

Enzyme Source	Substrate	K _m (mM)	V _{max} (U/mg)	k _{cat} (s ⁻¹)	k _{cat} / K _m (mM ⁻¹ s ⁻¹)	Optimal pH	Optimal Temp. (°C)	Reference
Streptomyces sp. V-1 (Fcs)	Ferulic Acid	0.35	78.2	67.7	193.4	7.0	30	[8] [9]
Soil Metagenome (FCS1)	Ferulic Acid	0.1	36.8	45.9	371.6	9.0	37	[10]
Pseudomonas sp. HR199 (Fcs)	Ferulic Acid	0.11	4.3	-	-	7.0	30	[11]
Populus trichocarpa x deltoides (4CL-9)	4-Coumaric Acid	0.032	-	-	100 (relative)	-	-	[12]
Populus trichocarpa x deltoides (4CL-9)	Cinnamic Acid	0.150	-	-	2.5 (relative)	-	-	[12]
Peucedanum praeruptorum	p-Coumaric Acid	-	-	-	High Activity	8.0	37	[13]

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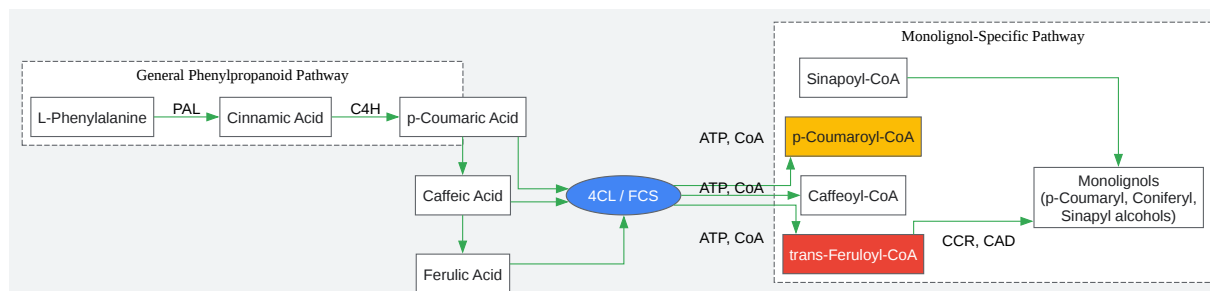
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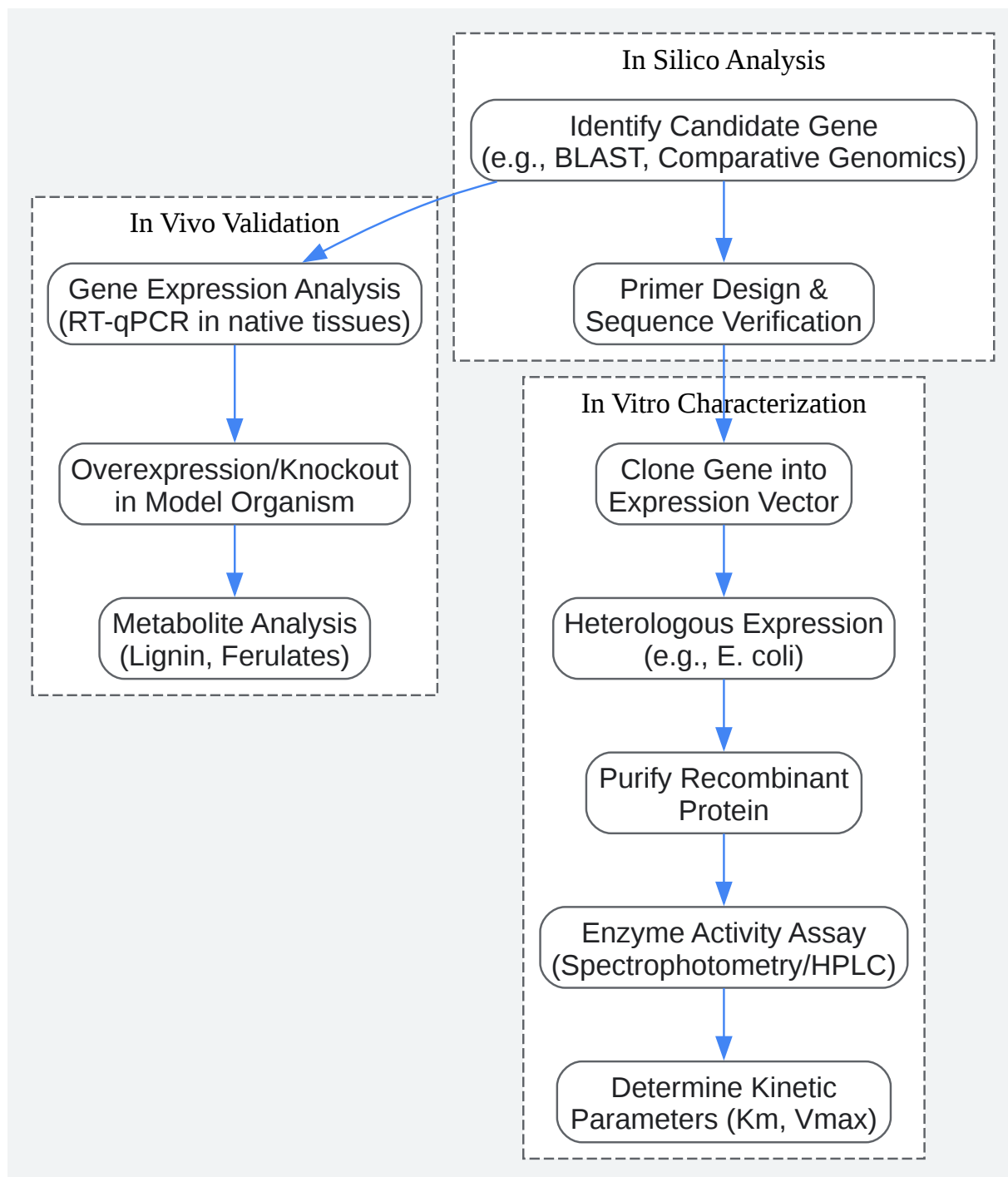
[13]

Note: Enzyme activities and kinetic parameters are highly dependent on assay conditions. Direct comparison should be made with caution. A "U" (Unit) is typically defined as the amount of enzyme that catalyzes the formation of 1 μmol of product per minute.

Visualizing the Biological Context

Understanding the role of these enzymes requires visualizing their position within the broader metabolic network and the experimental workflows used to characterize them.





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